

# 2-Amino-6-chloro-9H-purine-9-acetic acid safety and handling

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## Compound of Interest

Compound Name: 2-Amino-6-chloro-9H-purine-9-acetic acid

Cat. No.: B118456

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-6-chloro-9H-purine-9-acetic acid**

This guide provides comprehensive safety and handling information for **2-Amino-6-chloro-9H-purine-9-acetic acid**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the chemical's properties, associated hazards, and recommended safety protocols.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Amino-6-chloro-9H-purine-9-acetic acid** is presented below. This data is essential for safe handling and storage.

Property	Value
CAS Number	149376-70-5[1][2]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClN <sub>5</sub> O <sub>2</sub> [1][2]
Molecular Weight	227.61 g/mol [1][2]
Appearance	Solid
Melting Point	>300 °C
Boiling Point	609.4±65.0 °C (Predicted)[3]
Density	1.99±0.1 g/cm <sup>3</sup> (Predicted)[3]

## Hazard Identification and GHS Classification

**2-Amino-6-chloro-9H-purine-9-acetic acid** is classified as a hazardous substance.[4] The Globally Harmonized System (GHS) classification is as follows:

Hazard Class	Category
Skin Corrosion/Irritation	2[1]
Serious Eye Damage/Eye Irritation	2[1]
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3[1]

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[1][5]
- H319: Causes serious eye irritation.[1][5]
- H335: May cause respiratory irritation.[1][5]

Precautionary Statements: A comprehensive list of precautionary statements for handling this compound is provided in the table below.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][5][6]
P264	Wash skin thoroughly after handling.[1][5][6]
P271	Use only outdoors or in a well-ventilated area.[1][5][6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][5][6]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][5][6]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][5][6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5][6]
P319	Get medical help if you feel unwell.[1][5]
P332+P317	If skin irritation occurs: Get medical help.[1][5]
P337+P317	If eye irritation persists: Get medical help.[1]
P362+P364	Take off contaminated clothing and wash it before reuse.[1][5]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1][5]
P405	Store locked up.[1][5]
P501	Dispose of contents/container to an approved waste disposal plant.[1][5]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk of exposure.

Handling:

- Avoid all personal contact, including inhalation of dust.[\[4\]](#)
- Use in a well-ventilated area.[\[4\]](#)[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask (type N95 or equivalent).
- Do not eat, drink, or smoke when handling this product.[\[4\]](#)[\[6\]](#)
- Wash hands thoroughly with soap and water after handling.[\[4\]](#)
- Launder contaminated clothing before reuse.[\[4\]](#)

Storage:

- Store in original, tightly sealed containers.[\[4\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[4\]](#)
- Store away from incompatible materials and foodstuff containers.[\[4\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[4\]](#)

## First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Eye Contact	Immediately wash out with fresh running water. Ensure complete irrigation by keeping eyelids apart. Seek medical attention if pain persists.[4]
Skin Contact	Flush skin and hair with running water and soap if available. Seek medical attention if irritation occurs.[4]
Inhalation	Remove from the contaminated area to fresh air. [4] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[5]
Ingestion	Accidental ingestion may be harmful.[4] Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[7]

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **2-Amino-6-chloro-9H-purine-9-acetic acid**:

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield. [7]
Skin Protection	Wear protective gloves and clothing to prevent skin contact.[6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A dust mask type N95 (US) is recommended.[8]

## Accidental Release Measures

In case of a spill, follow these procedures:

Minor Spills:

- Remove all ignition sources.
- Clean up spills immediately.
- Avoid contact with skin and eyes.
- Use dry clean-up procedures and avoid generating dust.
- Place the spilled material in a suitable, labeled container for waste disposal.<sup>[4]</sup>

Major Spills:

- Alert emergency responders and advise personnel in the area.
- Control personal contact by wearing appropriate protective clothing.
- Prevent spillage from entering drains or water courses.
- Recover the product wherever possible.<sup>[4]</sup>

## Experimental Protocols

While specific experimental data for this compound is not publicly available, a general protocol for assessing the cytotoxicity of a similar compound using an MTT assay is provided below as a representative experimental methodology.

Protocol: In Vitro Cytotoxicity Assessment using MTT Assay

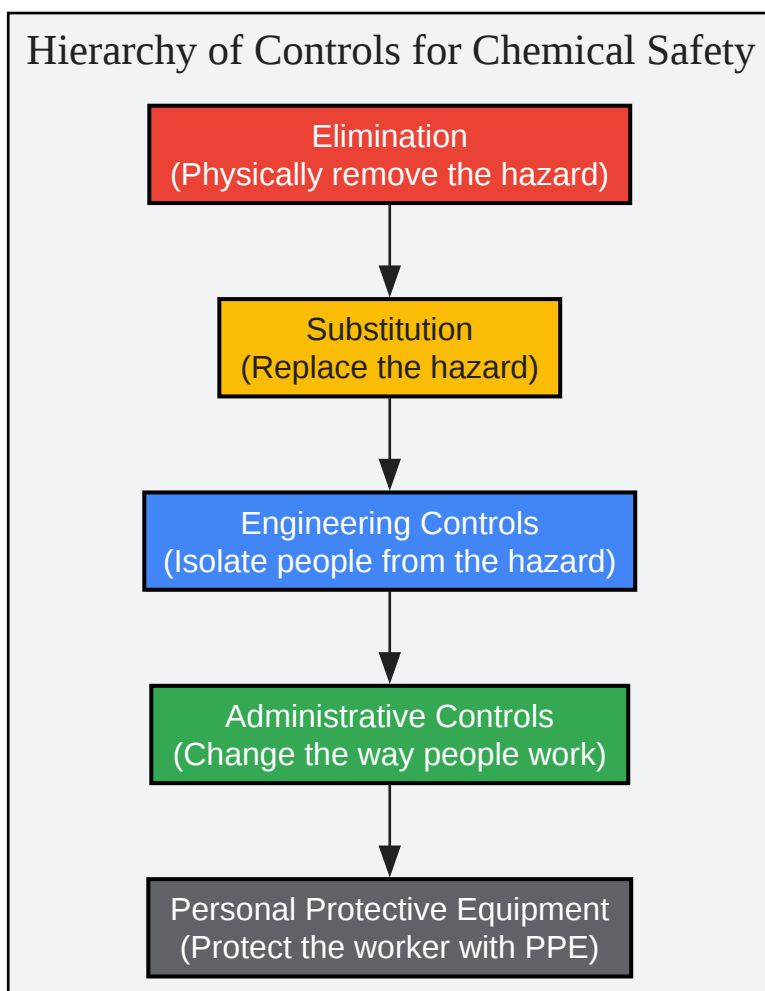
- Cell Culture: Plate a suitable cancer cell line (e.g., HeLa) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Prepare a stock solution of **2-Amino-6-chloro-9H-purine-9-acetic acid** in a suitable solvent (e.g., DMSO). Serially dilute the stock solution to obtain a range of

desired concentrations. Add the different concentrations of the compound to the wells containing the cells and incubate for 48-72 hours.

- **MTT Addition:** After the incubation period, add 20  $\mu$ L of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Remove the MTT solution and add 150  $\mu$ L of a solubilizing agent (e.g., DMSO) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the wells at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration compared to the untreated control. Determine the IC<sub>50</sub> value (the concentration of the compound that inhibits 50% of cell growth).

## Visualizations

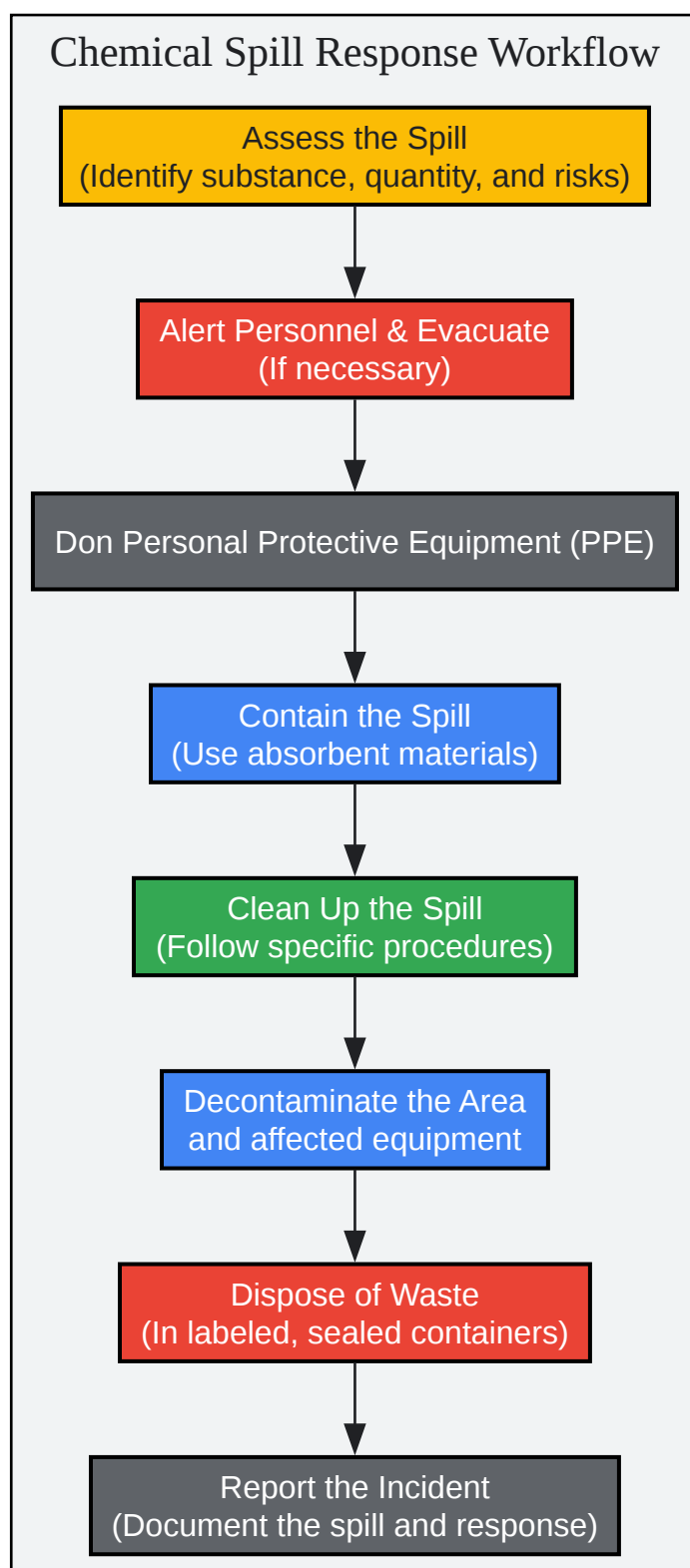
The following diagrams illustrate key safety concepts and workflows relevant to handling chemical compounds in a laboratory setting.



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Caption: Hierarchy of Controls for Safe Chemical Handling.





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Caption: General Workflow for Handling a Chemical Spill.

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## References

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